

Essential Safety and Operational Guide for 1-Chloro-3-fluorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-3-fluorobenzene

Cat. No.: B165101

[Get Quote](#)

This guide provides immediate, essential safety and logistical information for handling **1-Chloro-3-fluorobenzene** (CAS No: 625-98-9). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and proper disposal.

Chemical Properties and Safety Data

1-Chloro-3-fluorobenzene is a highly flammable liquid and vapor that can cause skin, eye, and respiratory irritation.^{[1][2][3]} It is crucial to handle this chemical with appropriate safety measures in a well-ventilated area.^{[4][5]}

Property	Value
Molecular Formula	C ₆ H ₄ ClF
Molecular Weight	130.55 g/mol [1]
Appearance	Colorless to light-yellow liquid[6][7]
Boiling Point	126-138 °C[1][6]
Melting Point	-46 °C to -48 °C[6]
Density	1.219 - 1.258 g/mL at 25 °C[1][6]
Flash Point	18 °C - 20 °C (closed cup)[1][8][9]
Vapor Pressure	1.5 - 13.5 mmHg at 25 °C[6][8]
Solubility in Water	Insoluble[6]

Operational Plan for Safe Handling

1. Engineering Controls:

- Always handle **1-Chloro-3-fluorobenzene** in a well-ventilated area, preferably within a chemical fume hood.[2][4][5]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][10]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2][10]
- All metal parts of the equipment must be grounded to prevent static electricity discharge.[2]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[2][5][10] A face shield is required when handling larger quantities or when there is a splash hazard.[8][11][12]

- Skin Protection: Wear chemically impermeable gloves.[4] Appropriate protective clothing should also be worn to prevent skin exposure.[5] A flame-resistant lab coat is recommended.[12]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH or European Standard EN 149 approved respirator with an appropriate filter cartridge (e.g., type ABEK).[5][8][11] A full-face respirator may be necessary in certain situations.[8]

3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[4][5]
- Do not breathe vapors or mist.[2][5]
- Keep the container tightly closed when not in use.[2][5][13]
- Keep away from heat, sparks, open flames, and other sources of ignition.[2][5][9] Use only non-sparking tools.[2][4]
- Wash hands thoroughly after handling.[2][5]

4. Storage:

- Store in a cool, dry, and well-ventilated area designated for flammable liquids.[5][6][10]
- Keep containers tightly sealed.[2][6][10]
- Store away from incompatible substances such as strong oxidizing agents, strong acids, and bases.[2][6][10]
- Protect from direct sunlight.[10]

Emergency First Aid Protocols

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek immediate medical attention.[4][5][10] Do not use mouth-to-mouth resuscitation if the chemical was inhaled.[4]

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation occurs.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)

Disposal Plan

1. Waste Characterization and Segregation:

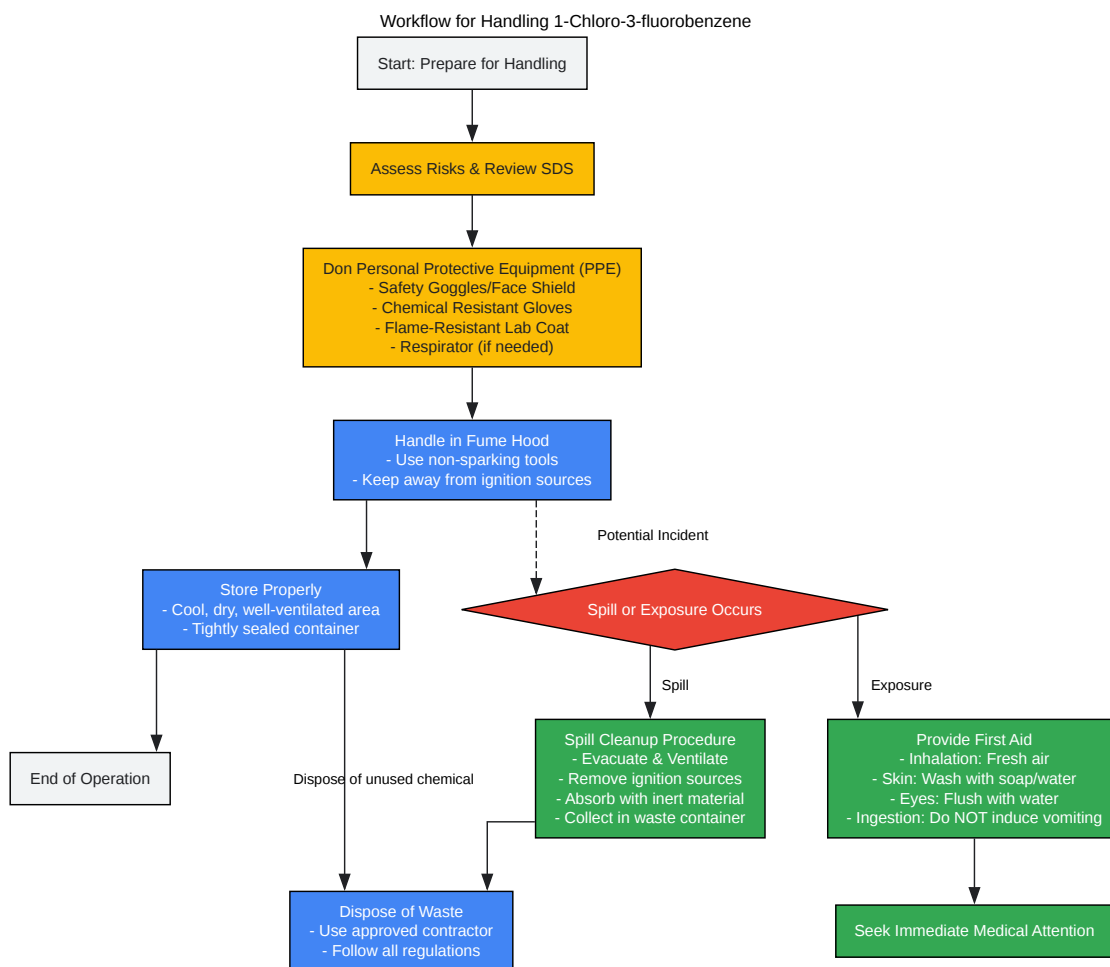
- Waste containing **1-Chloro-3-fluorobenzene** must be treated as hazardous waste.
- Do not mix it with other waste streams unless compatibility is confirmed.[\[14\]](#)
- Keep in suitable, closed, and properly labeled containers for disposal.[\[2\]](#)[\[10\]](#)[\[14\]](#)

2. Spill Cleanup:

- In case of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[\[4\]](#)
- Remove all sources of ignition.[\[2\]](#)[\[5\]](#)
- Absorb the spill with an inert, non-combustible material such as dry sand, earth, or silica gel.[\[2\]](#)[\[5\]](#)[\[10\]](#)
- Use spark-proof tools to collect the absorbed material and place it into a chemical waste container for disposal.[\[2\]](#)[\[5\]](#)[\[10\]](#)
- Do not allow the spill to enter drains or water systems.[\[2\]](#)[\[9\]](#)

3. Disposal Procedure:

- Dispose of the chemical waste through an approved and licensed waste disposal contractor.
[\[2\]](#)[\[10\]](#)
- Follow all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[9\]](#)[\[10\]](#)
- Ensure empty containers are "RCRA empty" by removing all possible material. Deface the original label and dispose of the container according to your institution's policies, which may include regular trash or recycling after proper cleaning.[\[14\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and emergency response for **1-Chloro-3-fluorobenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-氯-3-氟苯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. 1-Chloro-3-fluorobenzene | C₆H₄ClF | CID 223087 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. 1-Chloro-2-(chloromethyl)-3-fluorobenzene(55117-15-2) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 6. 1-Chloro-3-Fluorobenzene | Properties, Uses, Safety & Suppliers China | High Purity Chemical Manufacturer [chlorobenzene.ltd]
- 7. chemimpex.com [chemimpex.com]
- 8. 1-Chloro-3-fluorobenzene | CAS#:625-98-9 | Chemsrce [chemsrc.com]
- 9. bg.cpachem.com [bg.cpachem.com]
- 10. fishersci.com [fishersci.com]
- 11. 1-クロロ-3-フルオロベンゼン 99% | Sigma-Aldrich [sigmaaldrich.com]
- 12. Personal Protective Equipment in Chemistry | Environmental Health and Safety [ehs.dartmouth.edu]
- 13. 1-Chloro-3-fluorobenzene | 625-98-9 | TCI Deutschland GmbH [tcichemicals.com]
- 14. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 1-Chloro-3-fluorobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165101#personal-protective-equipment-for-handling-1-chloro-3-fluorobenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com